Application Note: Quantitative Analysis of Di(2-thiazolyl)methanone

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Compound of Interest

Compound Name:	*Di(2-thiazolyl)methanone*
CAS No.:	*55707-55-6*
Cat. No.:	*B1356511*

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Abstract

This document provides a comprehensive guide to the analytical techniques for the accurate quantification of **Di(2-thiazolyl)methanone**. **Di(2-thiazolyl)methanone** is a key heterocyclic building block in medicinal chemistry, often utilized in the synthesis of novel pharmaceutical agents.[1][2][3] Its purity and concentration are critical parameters that can influence the yield, efficacy, and safety of the final drug product. This application note details robust methodologies for the quantification of **Di(2-thiazolyl)methanone** using High-Performance Liquid Chromatography (HPLC) with UV detection and Gas Chromatography-Mass Spectrometry (GC-MS). Furthermore, it outlines the principles of method validation in accordance with the International Council for Harmonisation (ICH) Q2(R1) guidelines and discusses forced degradation studies to establish the stability-indicating nature of the analytical methods.[4][5][6]

Introduction to **Di(2-thiazolyl)methanone** and the Imperative for Accurate Quantification

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Di(2-thiazolyl)methanone ($C_7H_4N_2OS_2$) is a symmetrical ketone flanked by two thiazole rings.[1] The thiazole moiety is a cornerstone in the architecture of numerous therapeutic agents, imparting a wide spectrum of biological activities, including anticancer, antibacterial, and antiviral properties.[2][3][7] The precise quantification of **Di(2-thiazolyl)methanone** is paramount during various stages of drug development, from the quality control of starting materials to the monitoring of reaction kinetics and the assessment of final product purity. Inaccurate measurements can lead to inconsistencies in manufacturing, compromised product quality, and potential safety risks.

This guide is structured to provide both foundational knowledge and actionable protocols for the analytical scientist. We will delve into the nuances of method development, the rationale behind the selection of specific techniques, and the rigorous process of validation that ensures the reliability and reproducibility of the analytical data.

Physicochemical Properties and Sample Preparation

A thorough understanding of the physicochemical properties of **Di(2-thiazolyl)methanone** is the bedrock of successful analytical method development.

Table 1: Physicochemical Properties of **Di(2-thiazolyl)methanone**

Property	Value	Source
Molecular Formula	$C_7H_4N_2OS_2$	[1]
Molecular Weight	196.25 g/mol	[1]
Appearance	Pale yellow liquid (at room temperature)	
Solubility	Thiazole derivatives are generally soluble in organic solvents such as ethanol, methanol, and dimethyl sulfoxide (DMSO).[8] Miscibility in water is limited.[9]	General chemical knowledge

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Sample Preparation Protocol

The objective of sample preparation is to present the analyte to the analytical instrument in a form that is free from interfering matrix components and is compatible with the chosen analytical technique.

Protocol 1: Preparation of **Di(2-thiazolyl)methanone** for HPLC and GC-MS Analysis

- Standard Stock Solution (1 mg/mL):
  - Accurately weigh approximately 10 mg of **Di(2-thiazolyl)methanone** reference standard into a 10 mL volumetric flask.
  - Dissolve the standard in a suitable organic solvent, such as methanol or acetonitrile.[8][10]
  - Sonicate for 5 minutes to ensure complete dissolution.
  - Bring the solution to volume with the same solvent and mix thoroughly.
- Working Standard Solutions:
  - Prepare a series of working standard solutions by serial dilution of the stock solution with the mobile phase (for HPLC) or the injection solvent (for GC-MS) to cover the desired concentration range for linearity studies.
- Sample Solution (from a reaction mixture or formulation):
  - Accurately weigh a portion of the sample expected to contain **Di(2-thiazolyl)methanone**.
  - Disperse the sample in a known volume of a suitable solvent.
  - Employ extraction techniques if necessary to isolate the analyte from the matrix. This may include liquid-liquid extraction or solid-phase extraction.
  - Filter the final solution through a 0.45 µm syringe filter prior to injection to remove any particulate matter.

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High-Performance Liquid Chromatography (HPLC) with UV Detection

HPLC with UV detection is a widely used technique for the quantification of organic molecules due to its robustness, precision, and versatility. The method described below is a general starting point for the analysis of **Di(2-thiazolyl)methanone**, based on established methods for similar thiazole derivatives.[11][12][13][14]

Principle of HPLC-UV

The sample is injected into a high-pressure liquid stream (mobile phase) and is carried through a column packed with a stationary phase. The separation of the analyte from other components is achieved based on their differential partitioning between the mobile and stationary phases. As the analyte elutes from the column, it passes through a UV detector, which measures the absorbance of light at a specific wavelength. The absorbance is proportional to the concentration of the analyte in the eluent.

Experimental Protocol for HPLC-UV Analysis

Table 2: HPLC-UV Method Parameters for **Di(2-thiazolyl)methanone** Quantification

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Parameter	Recommended Condition	Rationale
Column	C18 reverse-phase (e.g., 250 mm x 4.6 mm, 5 µm)	Provides good retention and separation for moderately polar organic compounds.[11][12][13]
Mobile Phase	Isocratic mixture of Acetonitrile and Water (e.g., 60:40 v/v) with 0.1% Formic Acid	A common mobile phase for thiazole derivatives, providing good peak shape and resolution. The formic acid helps to suppress the ionization of any acidic or basic functional groups, leading to sharper peaks.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing a balance between analysis time and separation efficiency.
Column Temperature	30 °C	Maintaining a constant column temperature ensures reproducible retention times.
Injection Volume	10 µL	A typical injection volume for analytical HPLC.
UV Detection	272 nm	Based on the UV absorbance maxima observed for similar aminothiazole structures.[11][12][13] A UV scan of Di(2-thiazolyl)methanone should be performed to determine its specific λmax.

Workflow for HPLC-UV Analysis of **Di(2-thiazolyl)methanone**

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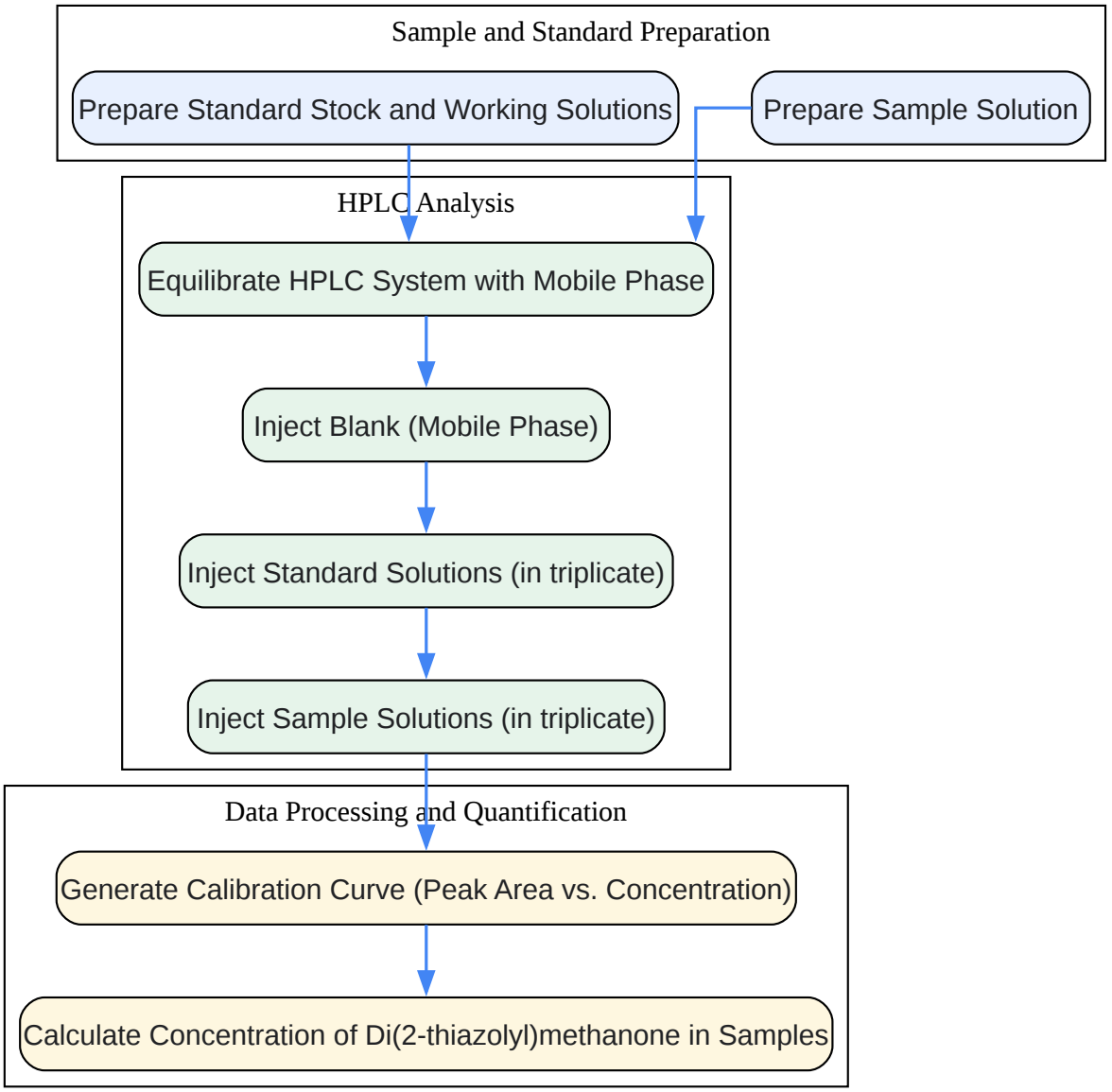

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Caption: Workflow for HPLC-UV analysis.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation, identification, and quantification of volatile and semi-volatile compounds. It offers high sensitivity and specificity, making it an excellent confirmatory technique.[15][16][17][18]

Principle of GC-MS

In GC, the sample is vaporized and injected into the head of a chromatographic column. The separation is achieved based on the analyte's boiling point and its interaction with the stationary phase. The separated components then enter the mass spectrometer, where they are ionized, and the resulting ions are separated based on their mass-to-charge ratio. The mass spectrum provides a unique fragmentation pattern that can be used for structural elucidation and confirmation.

Experimental Protocol for GC-MS Analysis

Table 3: GC-MS Method Parameters for **Di(2-thiazolyl)methanone** Quantification

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Parameter	Recommended Condition	Rationale
GC Column	Mid-polarity column (e.g., 5% phenyl-methylpolysiloxane, 30 m x 0.25 mm ID, 0.25 µm film thickness)	Provides good separation for a wide range of organic compounds.
Carrier Gas	Helium at a constant flow of 1.0 mL/min	An inert carrier gas that is compatible with most detectors.
Inlet Temperature	250 °C	Ensures complete vaporization of the analyte without thermal degradation.
Oven Temperature Program	Start at 100 °C, hold for 1 min, ramp at 10 °C/min to 280 °C, hold for 5 min	A general-purpose temperature program that can be optimized based on the retention time of the analyte.
MS Ion Source Temperature	230 °C	Standard ion source temperature.
MS Quadrupole Temperature	150 °C	Standard quadrupole temperature.
Ionization Mode	Electron Ionization (EI) at 70 eV	The standard ionization technique for GC-MS, providing reproducible fragmentation patterns.
Scan Mode	Full Scan (m/z 50-500) for qualitative analysis and method development. Selected Ion Monitoring (SIM) for quantitative analysis.	Full scan is used to identify the characteristic ions of Di(2-thiazolyl)methanone. SIM mode provides higher sensitivity and selectivity for quantification by monitoring only the specific ions of the target analyte.

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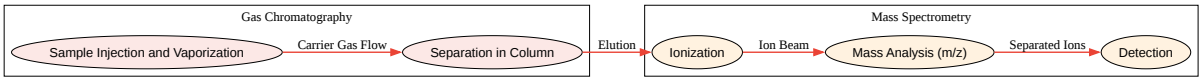
Logical Relationship between GC Separation and MS Detection



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Caption: Logical flow from GC to MS.

Method Validation

Analytical method validation is the process of demonstrating that an analytical procedure is suitable for its intended purpose.[4][5][6] The validation of the HPLC-UV and GC-MS methods for **Di(2-thiazolyl)methanone** quantification should be performed in accordance with the ICH Q2(R1) guideline.

Table 4: Validation Parameters for the Quantification of **Di(2-thiazolyl)methanone**

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Validation Parameter	Description	Acceptance Criteria
Specificity	The ability to assess unequivocally the analyte in the presence of components which may be expected to be present.	The peak for Di(2-thiazolyl)methanone should be well-resolved from any impurities or degradation products. Peak purity should be assessed using a photodiode array (PDA) detector for HPLC.
Linearity	The ability to obtain test results which are directly proportional to the concentration of the analyte.	A minimum of five concentrations should be used. The correlation coefficient (r^2) should be ≥ 0.999.
Range	The interval between the upper and lower concentrations of the analyte in the sample for which the analytical procedure has a suitable level of precision, accuracy, and linearity.	For an assay, the range is typically 80-120% of the test concentration.
Accuracy	The closeness of the test results obtained by the method to the true value.	Determined by applying the method to a sample of known concentration (e.g., a spiked placebo) and comparing the measured value to the true value. The recovery should be within 98.0-102.0%.
Precision	The closeness of agreement among a series of measurements obtained from multiple sampling of the same homogeneous sample.	Repeatability (Intra-assay precision): The precision over a short interval of time with the same analyst and equipment. The relative standard deviation (RSD) should be ≤ 2%.Intermediate Precision

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		(Inter-assay precision): The precision within the same laboratory but on different days, with different analysts, or with different equipment. The RSD should be ≤ 2%.
Limit of Detection (LOD)	The lowest amount of analyte in a sample which can be detected but not necessarily quantitated as an exact value.	Can be determined based on the signal-to-noise ratio (typically 3:1).
Limit of Quantitation (LOQ)	The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.	Can be determined based on the signal-to-noise ratio (typically 10:1). The precision at the LOQ should be ≤ 10% RSD.
Robustness	A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.	Variations may include changes in mobile phase composition, pH, flow rate, and column temperature. The system suitability parameters should remain within acceptable limits.

Forced Degradation Studies

Forced degradation studies are essential for the development and validation of stability-indicating analytical methods.[19][20][21][22] These studies involve subjecting the drug substance to stress conditions, such as acid and base hydrolysis, oxidation, heat, and light, to generate potential degradation products.[19][20][21][22]

Protocol 2: Forced Degradation of **Di(2-thiazolyl)methanone**

- Acid Hydrolysis: Treat a solution of **Di(2-thiazolyl)methanone** with 0.1 M HCl at 60 °C for 24 hours.

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- Base Hydrolysis: Treat a solution of **Di(2-thiazolyl)methanone** with 0.1 M NaOH at 60 °C for 24 hours.
- Oxidative Degradation: Treat a solution of **Di(2-thiazolyl)methanone** with 3% H_2O_2 at room temperature for 24 hours.
- Thermal Degradation: Expose the solid drug substance to 105 °C for 48 hours.
- Photolytic Degradation: Expose a solution of **Di(2-thiazolyl)methanone** to UV light (254 nm) and visible light for a specified duration.[23]

After each stress condition, the samples should be analyzed by the developed HPLC-UV method. The chromatograms should be examined for the appearance of new peaks corresponding to degradation products and a decrease in the peak area of the parent compound. The ability of the method to separate the parent peak from all degradation product peaks demonstrates its stability-indicating nature.

Conclusion

The accurate quantification of **Di(2-thiazolyl)methanone** is a critical aspect of quality control in pharmaceutical development. The HPLC-UV and GC-MS methods outlined in this application note provide robust and reliable approaches for this purpose. The successful implementation of these methods, coupled with rigorous validation according to ICH guidelines, will ensure the generation of high-quality analytical data that can be confidently used to support regulatory submissions and ensure product quality. The principles and protocols described herein can be adapted and optimized to suit specific laboratory and sample requirements, providing a solid foundation for the analytical characterization of this important chemical entity.

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